

O-(4-Chlorobenzyl)hydroxylamine hydrochloride molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-(4-Chlorobenzyl)hydroxylamine hydrochloride

Cat. No.: B112572

[Get Quote](#)

An In-depth Technical Guide to O-(4-Chlorobenzyl)hydroxylamine Hydrochloride

This technical guide provides a comprehensive overview of **O-(4-Chlorobenzyl)hydroxylamine hydrochloride**, a chemical compound utilized by researchers, scientists, and drug development professionals. This document details its physicochemical properties, synthesis, and applications, with a focus on its role as a synthetic intermediate.

Core Compound Properties

O-(4-Chlorobenzyl)hydroxylamine hydrochloride is a substituted hydroxylamine derivative. Its key quantitative data are summarized in the table below, providing a clear reference for laboratory use.

Property	Value	Citations
Molecular Weight	194.06 g/mol	[1] [2]
Molecular Formula	C ₇ H ₉ Cl ₂ NO	[1] [2]
CAS Number	38936-60-6	[1] [2]
Appearance	White crystalline solid	[3] [4]
Melting Point	Data not available for this specific isomer. For comparison, hydroxylamine hydrochloride melts at approximately 152-157 °C with decomposition.	[3] [4] [5] [6]
Solubility	No specific data for this isomer. Hydroxylamine hydrochloride is highly soluble in water and soluble in alcohols like ethanol and methanol.	[5]

Synthesis and Experimental Protocols

The synthesis of **O-(4-Chlorobenzyl)hydroxylamine hydrochloride** typically involves the O-alkylation of a hydroxylamine derivative with 4-chlorobenzyl chloride. While a specific detailed protocol for this exact compound is not readily available in the cited literature, a general and adaptable procedure can be derived from the synthesis of related benzylhydroxylamine hydrochlorides.

General Synthesis Protocol for O-Arylmethyl-Hydroxylamine Hydrochlorides

This protocol is adapted from methodologies described for similar compounds and should be optimized for **O-(4-Chlorobenzyl)hydroxylamine hydrochloride**.

Materials:

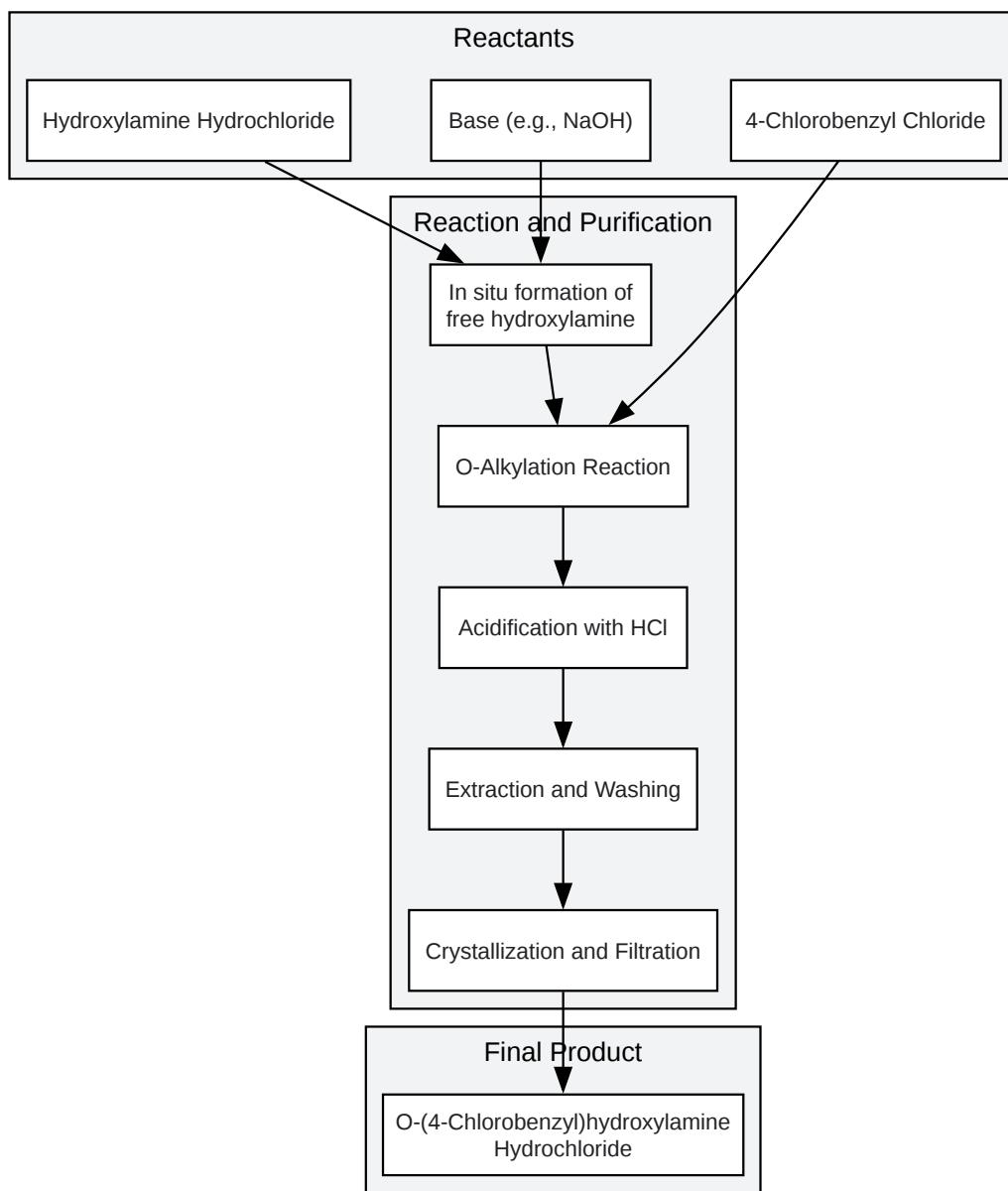
- Hydroxylamine hydrochloride
- Sodium or potassium hydroxide
- 4-Chlorobenzyl chloride
- A suitable solvent (e.g., methanol, ethanol, or a biphasic system)
- Hydrochloric acid

Procedure:

- Preparation of Hydroxylamine Free Base (in situ): A solution of hydroxylamine hydrochloride in a suitable solvent is treated with a base, such as sodium hydroxide, typically at a low temperature (0-10 °C) to generate the free hydroxylamine in the reaction mixture.
- Alkylation: 4-Chlorobenzyl chloride is added to the reaction mixture. The reaction is stirred, and the temperature is maintained, often for several hours, to allow for the O-alkylation to proceed.
- Workup and Extraction: After the reaction is complete, the mixture is typically acidified with hydrochloric acid. The product, now in its hydrochloride salt form, may precipitate or be extracted into an aqueous layer. An organic solvent can be used to wash away unreacted starting materials and byproducts.
- Isolation and Purification: The aqueous solution containing the product is concentrated to induce crystallization. The resulting solid is collected by filtration, washed with a cold solvent, and dried to yield **O-(4-Chlorobenzyl)hydroxylamine hydrochloride**. Recrystallization from a suitable solvent system can be performed for further purification.

The following diagram illustrates a generalized workflow for the synthesis of **O-(4-Chlorobenzyl)hydroxylamine hydrochloride**.

Synthesis Workflow for O-(4-Chlorobenzyl)hydroxylamine Hydrochloride

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **O-(4-Chlorobenzyl)hydroxylamine hydrochloride**.

Applications in Research and Development

O-(4-Chlorobenzyl)hydroxylamine hydrochloride is primarily used as a reagent in organic synthesis. Its utility is found in the construction of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

- Pharmaceutical Synthesis: This compound serves as a building block in the development of novel therapeutic agents. Substituted hydroxylamines are key intermediates in the synthesis of various pharmaceuticals, including potential antihypertensive and anti-inflammatory drugs. [7]
- Organic Synthesis: It is a versatile reagent for creating complex molecules. The hydroxylamine moiety can undergo a variety of reactions, making it a valuable tool for synthetic chemists.[7]

Biological Activity and Signaling Pathways

Currently, there is no direct evidence in the scientific literature to suggest that **O-(4-Chlorobenzyl)hydroxylamine hydrochloride** has a specific biological activity or is directly involved in cellular signaling pathways. Its primary role is that of a synthetic intermediate, used to create other molecules that may have biological activity. Researchers in drug discovery may use this compound to synthesize a library of derivatives that are then screened for their effects on various biological targets and signaling cascades.

Safety and Handling

O-(4-Chlorobenzyl)hydroxylamine hydrochloride is harmful if swallowed, in contact with skin, or if inhaled.[8] It is essential to handle this compound with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, in a well-ventilated area or fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydroxylamine, O-((4-chlorophenyl)methyl)-, hydrochloride (1:1) | C7H9Cl2NO | CID 217573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. appretech.com [appretech.com]
- 3. HYDROXYLAMINE HYDROCHLORIDE [training.itcilo.org]
- 4. Page loading... [wap.guidechem.com]
- 5. hydroxylammonium chloride [chemister.ru]
- 6. Hydroxylammonium chloride - Wikipedia [en.wikipedia.org]
- 7. chemimpex.com [chemimpex.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [O-(4-Chlorobenzyl)hydroxylamine hydrochloride molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112572#o-4-chlorobenzyl-hydroxylamine-hydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com